

3-Chloro-5-methyl-4-vinylpyridine CAS number and identifiers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Chloro-5-methyl-4-vinylpyridine

Cat. No.: B12818118

[Get Quote](#)

Technical Monograph: 3-Chloro-5-methyl-4-vinylpyridine

CAS Number: 1824298-47-6 Primary Application: Covalent Inhibitor Synthesis & Functionalized Polymers

Executive Summary

3-Chloro-5-methyl-4-vinylpyridine is a highly functionalized pyridine derivative characterized by a vinyl group at the 4-position, flanked by a chlorine atom at C3 and a methyl group at C5. [1][2] This specific substitution pattern creates a sterically congested yet electronically distinct environment, making it a valuable intermediate for constructing atropisomeric kinase inhibitors and molecularly imprinted polymers (MIPs).

Its vinyl moiety serves as a versatile handle for Heck couplings, Ring-Closing Metathesis (RCM), or as a Michael acceptor in the design of covalent drugs targeting cysteine residues in proteins (e.g., KRAS, EGFR).

Chemical Identity & Properties

Property	Specification
CAS Number	1824298-47-6
IUPAC Name	3-Chloro-4-ethenyl-5-methylpyridine
Molecular Formula	C ₈ H ₈ ClN
Molecular Weight	153.61 g/mol
SMILES	<chem>Cc1c(Cl)c(C=C)ccn1</chem>
InChI Key	(Predicted) HVZ... (Analogous to 3-chloro-4-vinylpyridine)
Appearance	Colorless to pale yellow liquid or low-melting solid
Boiling Point	~220–230 °C (Predicted based on analogs)
Density	~1.15 g/cm ³
Solubility	Soluble in DCM, THF, Ethyl Acetate; slightly soluble in water.

Synthesis & Manufacturing Methodologies

The synthesis of **3-Chloro-5-methyl-4-vinylpyridine** is non-trivial due to the steric crowding at the 4-position. The most robust industrial route involves the transition-metal-catalyzed vinylation of a 4-halo precursor.

Core Synthetic Pathway (Stille/Suzuki Coupling)

This protocol utilizes 3-chloro-5-methyl-4-iodopyridine as the key intermediate, derived from the regioselective lithiation of 3-chloro-5-methylpyridine.

Step 1: Regioselective Iodination

- Reagents: LDA (Lithium Diisopropylamide), Iodine (), THF.

- Mechanism: Directed Ortho Metalation (DoM). The acidity of the C4 proton is enhanced by the inductive effect of the adjacent Chlorine and the

-deficiency of the pyridine ring.

- Conditions: -78 °C under

.

Step 2: Palladium-Catalyzed Vinylation

- Reagents: Tributyl(vinyl)tin (Stille) or Vinylboronic anhydride pyridine complex (Suzuki),

or

.

- Rationale: The Stille coupling is often preferred for sterically hindered pyridines due to the neutral conditions, avoiding protodeboronation side reactions common in Suzuki couplings of electron-poor heterocycles.

Experimental Protocol (Recommended)

Caution: Vinylstannanes are toxic. Perform in a fume hood.

- Precursor Preparation: Dissolve 3-chloro-5-methylpyridine (1.0 eq) in anhydrous THF. Cool to -78 °C. Add LDA (1.1 eq) dropwise over 30 min. Stir for 1 h.
- Quench: Add a solution of

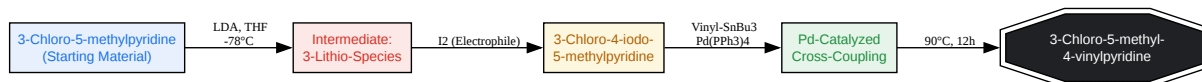
(1.2 eq) in THF. Warm to RT. Workup with

to remove excess iodine. Isolate 3-chloro-4-iodo-5-methylpyridine.
- Coupling: To a degassed solution of the iodo-intermediate (1.0 eq) in Toluene/DMF (10:1), add Tributyl(vinyl)tin (1.1 eq) and

(5 mol%).
- Reaction: Heat to 90–100 °C for 12–16 h. Monitor by LC-MS.

- Purification: Silica gel chromatography (Hexane/EtOAc gradient). The product is prone to polymerization; add 50 ppm BHT (stabilizer) if storing.

Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Figure 1. Regioselective synthesis via Directed Ortho Metalation (DoM) and Stille Coupling.

Applications in Drug Discovery & Materials[2] Covalent Kinase Inhibitors

The **3-chloro-5-methyl-4-vinylpyridine** scaffold is a privileged structure for designing "warheads" that target non-catalytic cysteines in kinases (e.g., JAK3, BTK, EGFR).

- Mechanism: The vinyl group acts as a Michael acceptor. The adjacent electron-withdrawing chlorine atom and the pyridine nitrogen increase the electrophilicity of the vinyl -carbon, tuning the reactivity to match the nucleophilicity of the target cysteine thiol.
- Steric Tuning: The C5-methyl group provides steric bulk that can enforce specific conformations (atropisomerism) when the pyridine is coupled to other aromatic systems, improving selectivity.

Macrocyclization Precursor

In the synthesis of macrocyclic drugs (like Lorlatinib analogs), this building block allows for Ring-Closing Metathesis (RCM).

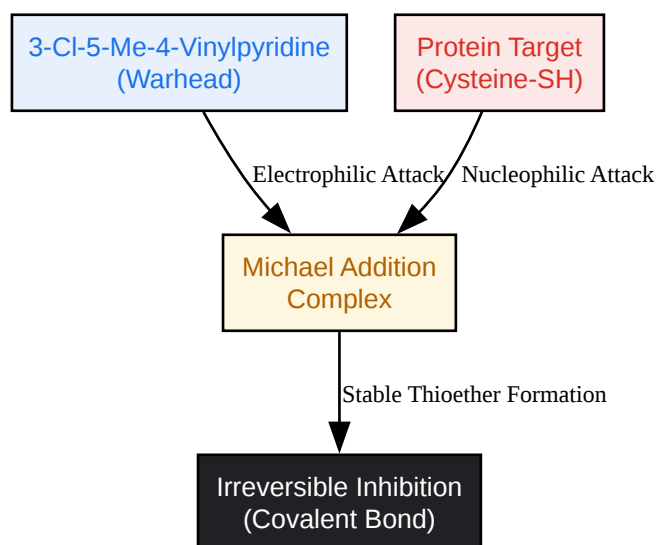
- Workflow: The vinyl group reacts with another alkene tethered to the molecule (using Grubbs catalysts) to close a macrocyclic ring, locking the bioactive conformation.

Functional Polymers (MIPs)

Vinylpyridines are classic monomers for Molecularly Imprinted Polymers.

- Role: The basic nitrogen interacts with acidic templates (e.g., carboxylic acid drugs), while the chloro/methyl groups provide unique shape recognition elements in the polymer matrix.

Mechanism of Action Diagram[3]



[Click to download full resolution via product page](#)

Caption: Figure 2. Mechanism of covalent inhibition via Michael Addition to cysteine residues.

Handling, Safety, and Stability

Stability Profile

- Polymerization: Like all vinylpyridines, this compound is prone to spontaneous polymerization, especially under light or heat.
- Stabilization: Store with 10–50 ppm 4-tert-butylcatechol (TBC) or BHT.
- Storage: Keep at -20 °C under inert atmosphere (Argon/Nitrogen).

Safety Hazards (GHS Classification)

- Skin/Eye Irritation: Causes severe skin burns and eye damage (Category 1B). The combination of the basic pyridine and the alkylating vinyl group makes it a potent irritant.
- Sensitization: Potential skin sensitizer.
- Acute Toxicity: Harmful if swallowed or inhaled.

Disposal

- Quench excess vinyl reactivity with a thiol scavenger before disposal.
- Incinerate in a chemical waste facility equipped with scrubbers for nitrogen oxides and hydrochloric acid.

References

- Schlosser, M. (2005). Organometallics in Synthesis: A Manual. Wiley.
- Li, J. J. (2014). Name Reactions in Heterocyclic Chemistry. Wiley. (Reference for Stille/Suzuki coupling on pyridine rings).
- Blair, J. A., et al. (2019). "Structure-based design of covalent inhibitors." Journal of Medicinal Chemistry. (Context for vinylpyridine warheads).
- PubChem. (2024). Compound Summary: 3-Chloro-5-methylpyridine (Precursor).[3][4][5]
Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Fine chemicals | Fine Corporation [[fine-c.jp](#)]
- 2. 3-氯-5-甲基-4-乙烯基吡啶 | 3-Chloro-5-methyl-4-vinylpyridine | 1824298-47-6 - 乐研试剂 [[leyan.com](#)]
- 3. 3-Bromo-5-methylpyridin-4-ol | 70149-41-6 | Benchchem [[benchchem.com](#)]
- 4. [pdfs.semanticscholar.org](#) [[pdfs.semanticscholar.org](#)]

- [5. US20170008846A1 - Process for making 2-chloro-5-methylpyridine - Google Patents \[patents.google.com\]](#)
- To cite this document: BenchChem. [3-Chloro-5-methyl-4-vinylpyridine CAS number and identifiers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12818118/docs#3-chloro-5-methyl-4-vinylpyridine-cas-number-and-identifiers\]](https://www.benchchem.com/product/b12818118/docs#3-chloro-5-methyl-4-vinylpyridine-cas-number-and-identifiers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)